

Environmental fate and transport of fluopyram in soil and water systems

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Compound of Interest

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Environmental Fate and Transport of Fluopyram: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and transport of the fungicide **fluopyram** in soil and water systems. The information is compiled from a range of scientific studies and regulatory documents to support environmental risk assessment and research activities.

Physicochemical Properties

The environmental behavior of a pesticide is fundamentally influenced by its physicochemical properties. **Fluopyram** is a moderately soluble and persistent compound with a tendency to adsorb to soil particles. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **Fluopyram**

Property	Value	Reference(s)
IUPAC Name	N-{2-[3-chloro-5-(trifluoromethyl)-2-pyridyl]ethyl}- α,α,α -trifluoro-o-toluamide	[1][2]
CAS Number	658066-35-4	[1][2]
Molecular Formula	C ₁₆ H ₁₁ ClF ₆ N ₂ O	[1][2]
Molar Mass	396.72 g/mol	[1]
Water Solubility (20°C)	15-16 mg/L (pH 4-9)	[3]
Octanol-Water Partition Coefficient (log Kow)	3.3	[4]
Vapor Pressure (25°C)	2.33 x 10 ⁻⁷ Pa	[4]
Henry's Law Constant (25°C)	2.94 x 10 ⁻¹⁰ atm·m ³ /mol	[4]

Degradation in Soil and Water Systems

Fluopyram is characterized by its high persistence in soil and aquatic environments.

Degradation occurs through biotic and abiotic pathways, with microbial metabolism being a key factor in soil.

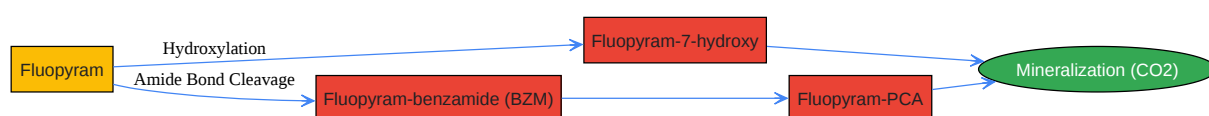
Soil Degradation

Fluopyram is slight to highly persistent in soil, with its degradation rate being influenced by soil type, organic matter content, moisture, and temperature.[5][6] Aerobic degradation is the primary pathway, leading to the formation of several metabolites.

Table 2: Soil Degradation Half-life (DT₅₀) of **Fluopyram**

Condition	Soil Type	DT ₅₀ (days)	Reference(s)
Aerobic Laboratory	Various	162 - 746	[4]
Aerobic Field (Europe)	Various	21 - 386	[5]
Aerobic Field (USA)	Various	24 - 539	[5]
Anaerobic Laboratory	Stable	Stable	[4]
Field Study	Silt Loam & Sandy Loam	4.7 - 26.3	[7][8]
Laboratory (25°C, field capacity)	Laterite Soil	17.5 - 23.5	[6][7]
Laboratory (25°C, field capacity)	Red Loam Soil	16.0 - 23.3	[6][7]
Laboratory (0.5 - 5 mg/kg)	Not specified	64.2 - 93.6	[6][7]

The primary metabolites identified in soil are **fluopyram-7-hydroxy** and **fluopyram-benzamide** (BZM).[4][9] Further degradation can lead to the formation of pyridyl-carboxylic acid (PCA).[4]



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Figure 1: Simplified degradation pathway of **fluopyram** in soil.

Aquatic Degradation

Fluopyram is stable to hydrolysis at environmentally relevant pH values (4-9).[5]

Photodegradation in water can occur, but it is generally a slow process. The presence of

substances like Fe(III) and TiO₂ can accelerate aqueous photolysis under simulated sunlight.
[10]

Table 3: Aquatic Degradation of **Fluopyram**

Degradation Process	Condition	Outcome	Reference(s)
Hydrolysis	pH 4, 7, 9	Stable	[5]
Aqueous Photolysis	Simulated Sunlight	Slow degradation; products include compounds from intramolecular elimination of HCl, hydroxyl-substitution, and hydrogen extraction.	[10]

Adsorption and Mobility in Soil

The mobility of **fluopyram** in soil is governed by its adsorption to soil particles, particularly organic matter and clay. With moderate Koc values, **fluopyram** is considered to have moderate mobility.[4][5] However, its strong adsorption can limit leaching potential in many soil types.

Table 4: Soil Adsorption and Mobility of **Fluopyram**

Parameter	Value	Interpretation	Reference(s)
Koc (mL/g)	233 - 400	Moderate Mobility	[11]
Koc (mL/g)	266 - 460	Moderate Mobility	[4]
Koc (mL/g)	316 - 591	Moderate Mobility	[5]
Kd (mL/g)	0.45 - 7.26	Varies with soil type	[11]

The metabolite **fluopyram-7-hydroxy** has been reported to have moderate to high mobility in soil.[5]

Experimental Protocols

The following sections outline the general methodologies for key environmental fate studies, based on OECD guidelines and specific applications for **fluopyram**.

Aerobic and Anaerobic Soil Metabolism (OECD 307)

This study aims to determine the rate and pathway of **fluopyram** degradation in soil under both aerobic and anaerobic conditions.

- **Test System:** Multiple soil types with varying characteristics (pH, organic carbon, texture) are used.^{[12][13]} Samples are typically treated with ¹⁴C-labeled **fluopyram** to facilitate the tracking of the parent compound and its metabolites.^[14]
- **Aerobic Phase:** Treated soil samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture content for up to 120 days.^{[13][15]} A continuous flow of air is passed through the incubation vessels to maintain aerobic conditions. Evolved ¹⁴CO₂ is trapped to quantify mineralization.
- **Anaerobic Phase:** Following an initial aerobic phase to establish microbial activity, the soil is flooded with water, and the system is purged with an inert gas (e.g., nitrogen) to create anaerobic conditions. Incubation then continues in the dark.
- **Sampling and Analysis:** Soil samples are collected at various time points and extracted using appropriate solvents.^[15] The extracts are analyzed by methods such as High-Performance Liquid Chromatography (HPLC) with radiometric detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to identify and quantify **fluopyram** and its transformation products.^[14]

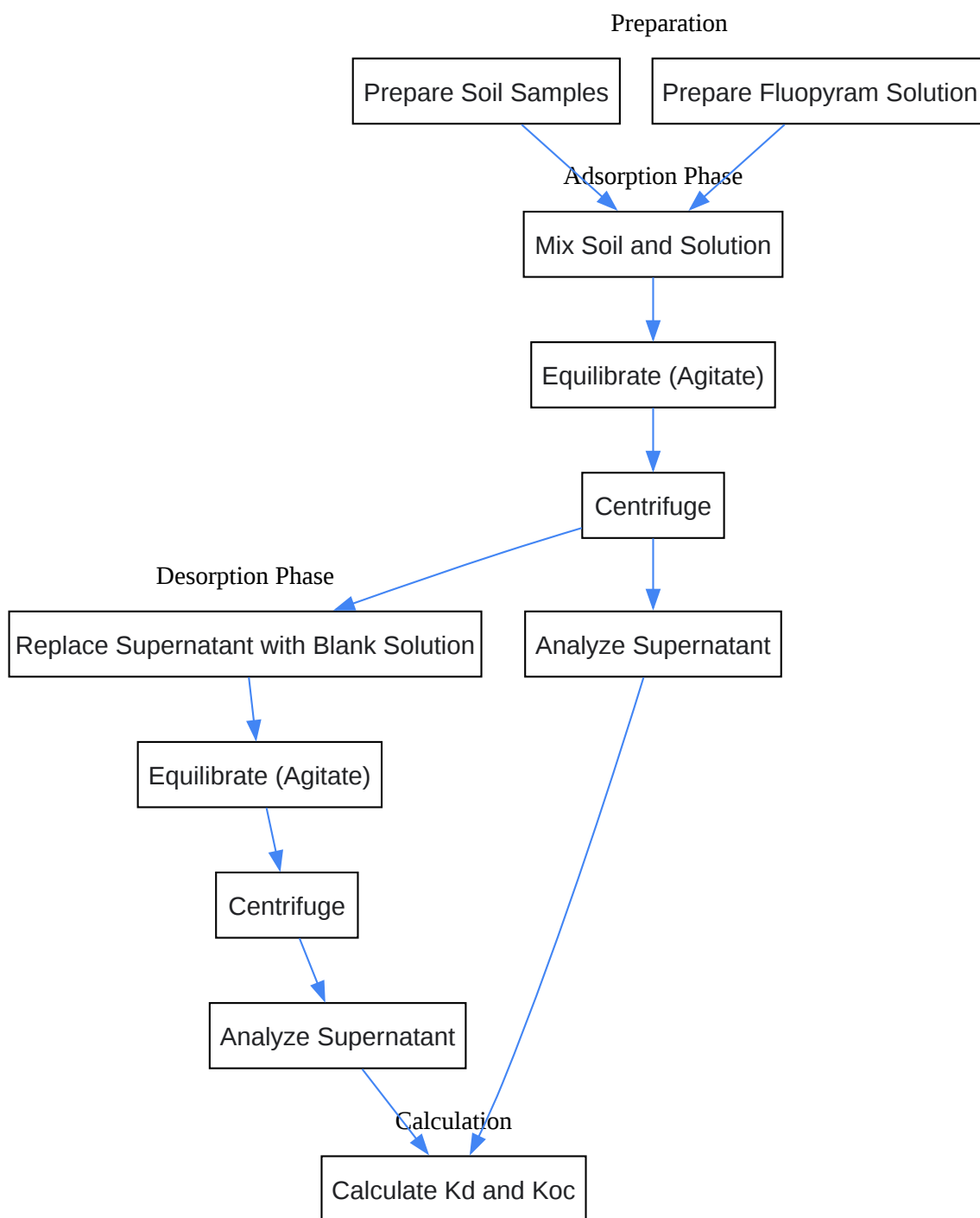
Adsorption/Desorption Batch Equilibrium (OECD 106)

This method is used to determine the extent to which **fluopyram** adsorbs to soil particles and its potential to desorb back into the soil solution.

- **Test System:** Several soil types with characterized properties are used.^{[16][17]}
- **Adsorption Phase:** Soil samples are equilibrated with an aqueous solution of known **fluopyram** concentration (often in 0.01 M CaCl₂) for a predetermined period (e.g., 24-48

hours) with constant agitation.[18][19]

- Analysis: After equilibration, the soil suspension is centrifuged, and the supernatant is analyzed for the **fluopyram** concentration. The amount adsorbed to the soil is calculated by the difference between the initial and final concentrations in the solution.[19]
- Desorption Phase: The supernatant from the adsorption phase is replaced with a **fluopyram**-free solution, and the soil is resuspended and agitated for the same equilibration time. The concentration of desorbed **fluopyram** in the solution is then measured.
- Data Interpretation: The results are used to calculate the soil-water distribution coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}).[20]



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Figure 2: Generalized workflow for a soil adsorption/desorption study.

Hydrolysis as a Function of pH (OECD 111)

This study evaluates the abiotic degradation of **fluopyram** in water due to hydrolysis at different pH levels.

- Test System: Sterile aqueous buffer solutions at pH 4, 7, and 9 are used.[21][22]
- Procedure: A known concentration of **fluopyram** is added to each buffer solution. The solutions are incubated in the dark at a constant temperature (e.g., 50°C for a preliminary test, followed by lower temperatures for definitive tests).[22][23]
- Sampling and Analysis: Aliquots are taken at various time intervals and analyzed for the concentration of the parent compound and any hydrolysis products.[21]
- Data Interpretation: The rate of hydrolysis is determined, and the half-life (DT_{50}) at each pH is calculated. For **fluopyram**, results indicate it is stable to hydrolysis.[5]

Aqueous Photolysis (OECD 316)

This study determines the rate and pathway of **fluopyram** degradation in water when exposed to light.

- Test System: A sterile, buffered aqueous solution of **fluopyram** is used.[24][25]
- Procedure: The test solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp).[24] Dark control samples are incubated under the same conditions but shielded from light to differentiate between photolytic and other degradation processes.[24]
- Sampling and Analysis: Samples are collected at various time points and analyzed for the parent compound and phototransformation products.[25]
- Data Interpretation: The photodegradation rate and half-life are calculated. The quantum yield, which is a measure of the efficiency of the photochemical process, can also be determined.[25]

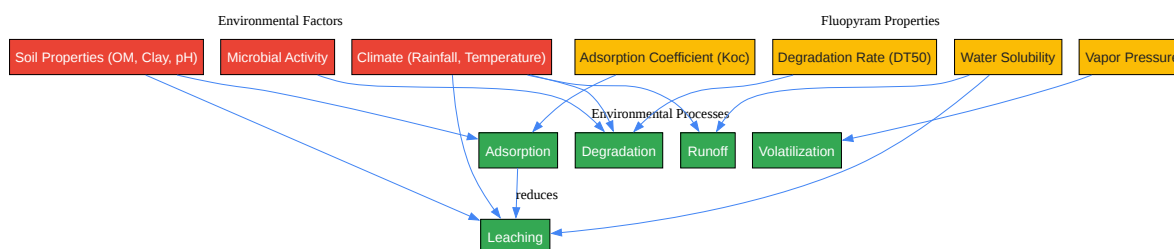
Analytical Methodology

The determination of **fluopyram** and its metabolites in soil and water samples typically involves a multi-step process:

- **Extraction:** A common method for soil and plant matrices is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure, which uses acetonitrile for extraction followed by a cleanup step with dispersive solid-phase extraction (d-SPE).^[26] For water samples, direct injection or solid-phase extraction (SPE) may be employed.^{[3][27]}
- **Analysis:** The final determination is usually performed using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS) or Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).^{[3][9][26]} These techniques provide high selectivity and sensitivity for quantifying the target analytes at low residue levels.

Factors Influencing Environmental Fate and Transport

The overall environmental fate and transport of **fluopyram** is a complex interplay of its inherent properties and various environmental factors.



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Figure 3: Key factors influencing the environmental fate of **fluopyram**.

Conclusion

Fluopyram is a persistent fungicide with moderate mobility in soil. Its environmental fate is primarily driven by microbial degradation in soil and adsorption to soil organic matter and clay particles. While it is stable to hydrolysis, photodegradation in water can occur slowly. The potential for leaching exists, particularly in soils with low organic matter content, and its metabolite, **fluopyram**-7-hydroxy, may be more mobile than the parent compound. A thorough understanding of these processes, guided by standardized experimental protocols, is essential for assessing the environmental risks associated with the use of **fluopyram**.

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